

A Comparative Cost-Benefit Analysis of Solvent Yellow 16 in Manufacturing

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Compound of Interest

Compound Name: Solvent Yellow 16

Cat. No.: B056921

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This guide provides a comprehensive cost-benefit analysis of using C.I. **Solvent Yellow 16** (CAS No. 4314-14-1) in various manufacturing applications. It is intended for researchers, scientists, and professionals in fields where high-performance colorants are required, offering an objective comparison with alternative dyes based on performance data, safety profiles, and economic considerations.

Introduction to Solvent Yellow 16

Solvent Yellow 16, also known as Sudan Yellow 146 or C.I. 12700, is a monoazo solvent dye characterized by its brilliant greenish-yellow hue.^{[1][2]} It is widely used for coloring hydrocarbon-based, nonpolar materials such as plastics, resins, transparent paints, printing inks, and aluminum foils.^{[3][4][5]} Its popularity stems from a combination of good solubility in organic solvents, strong color intensity, and favorable resistance properties. Chemically, it is identified as 2,4-dihydro-5-methyl-2-phenyl-4-(phenylazo)-3H-Pyrazol-3-one.

Cost-Benefit Analysis

The selection of a colorant in a manufacturing process involves a trade-off between performance, safety, regulatory compliance, and cost. This section breaks down the benefits and associated costs of using **Solvent Yellow 16**.

2.1. Performance Benefits

The primary benefits of **Solvent Yellow 16** lie in its physical and chemical properties, which make it suitable for demanding applications, particularly in plastics and polymers.

- **Thermal Stability:** The dye exhibits good heat resistance, a critical factor in high-temperature processes like injection molding and extrusion. It has a melting point of approximately 155-160°C and can withstand temperatures up to 268°C in polystyrene (PS).
- **Light Fastness:** **Solvent Yellow 16** demonstrates good to superior light fastness, rated at 6-7 on a scale of 1 to 8 (where 8 is superior). This ensures color stability and longevity in the final product when exposed to light.
- **Solubility and Compatibility:** A key advantage is its excellent solubility in a range of organic solvents and polymers, including PS, ABS, PC, PMMA, and PET. This ensures uniform color distribution and avoids issues like precipitation during storage or processing.
- **Color Strength and Brilliance:** It provides a bright, transparent greenish-yellow shade, allowing for vibrant coloration at low dosages (typically 0.025% to 0.05%).

2.2. Associated Costs and Risks

The "costs" associated with **Solvent Yellow 16** extend beyond its purchase price to include regulatory, environmental, and safety considerations.

- **Regulatory and Safety Profile:** While not classified as acutely toxic or a skin/eye irritant under GHS criteria, it is an azo dye. Certain azo dyes can cleave to form carcinogenic aromatic amines, a significant concern that necessitates rigorous testing for regulatory compliance, especially for products with potential skin contact.
- **Environmental Impact:** Solvent dyes, being persistent and not readily biodegradable, can pose ecotoxic hazards if released into the environment. Safety data indicates potential for long-lasting harmful effects on aquatic life. Disposal must be handled by licensed chemical destruction plants to avoid environmental contamination.
- **Migration Risk:** In some applications, particularly those involving food contact or medical devices, there is a risk of dye migration from the polymer matrix. This necessitates thorough testing and may preclude its use in sensitive applications. The selection of dyes with excellent migration resistance is crucial in these contexts.

Performance Comparison with Alternatives

The decision to use **Solvent Yellow 16** should be made in the context of available alternatives. The following table compares its key performance metrics with other common solvent yellow dyes.

Property	Solvent Yellow 16	Solvent Yellow 114	Solvent Yellow 163	Solvent Yellow 176
C.I. Name	12700	-	58840	47023
CAS No.	4314-14-1	75216-45-4	-	10319-14-9
Color Shade	Greenish-Yellow	Greenish-Yellow	Reddish-Yellow	Reddish-Yellow
Heat Resistance	~268°C (in PS)	High	High	260°C
Light Fastness (1-8 Scale)	6-7	7-8	6-7	-
Key Features	Good overall properties, widely used.	Excellent light and heat fastness.	Good heat and light fastness.	Reddish shade, good heat resistance.
Primary Applications	PS, ABS, PC, PMMA, SAN, Inks.	PET, Engineering Plastics.	PS, PMMA, PC.	PS, PMMA, PC, PA6.

Data compiled from multiple sources.

Experimental Protocols

To validate the performance and safety of **Solvent Yellow 16** or its alternatives, the following standardized experimental protocols are recommended.

4.1. Protocol for Determining Thermal Stability

- Objective: To assess the temperature at which the dye begins to decompose or change color within a specific polymer.

- Methodology:
 - Prepare a masterbatch by mixing the dye (e.g., at 0.1% concentration) with the desired polymer resin (e.g., Polystyrene).
 - Use an injection molding machine to produce color plaques at incrementally increasing temperatures (e.g., in 10°C steps from 200°C to 300°C).
 - Hold the material in the barrel for a standardized dwell time (e.g., 5 minutes) at each temperature step.
 - Visually and instrumentally (using a spectrophotometer) compare the color of the plaques against a control sample produced at a low, non-degrading temperature.
 - The thermal stability is defined as the highest temperature at which no significant color change ($\Delta E^* < 1.0$) occurs.

4.2. Protocol for Evaluating Light Fastness

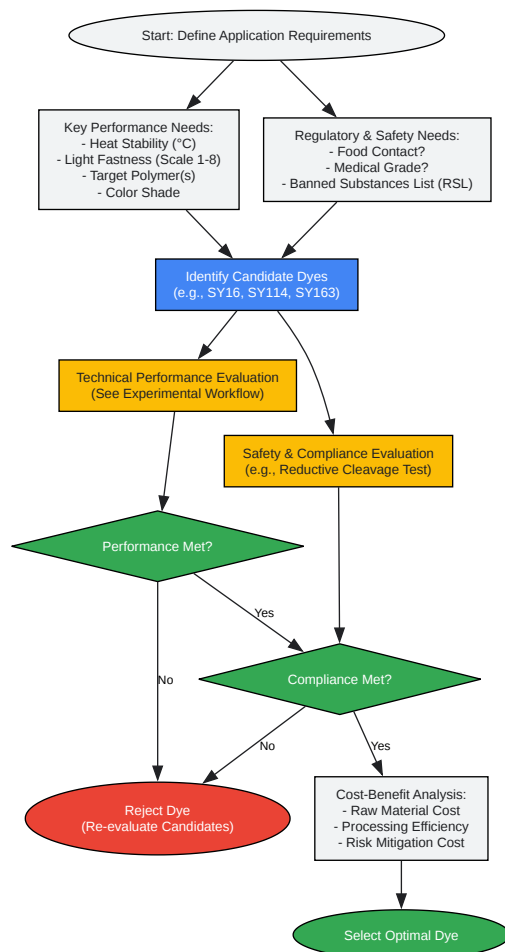
- Objective: To determine the resistance of the colored material to fading upon exposure to light.
- Methodology:
 - Prepare standardized colored plaques or films as described above.
 - Use a Xenon Arc Weather-Ometer, which simulates natural sunlight.
 - Expose the samples to a controlled cycle of light and humidity according to industry standards (e.g., ISO 4892-2 or ASTM G155).
 - Simultaneously expose a set of Blue Wool standards (rated 1-8) alongside the test samples.
 - Periodically assess the color change of the samples against an unexposed control.
 - The light fastness rating is determined by identifying which Blue Wool standard shows a similar degree of fading as the test sample.

4.3. Protocol for Azo Dye Cleavage Analysis (Reductive Cleavage)

- Objective: To screen for the release of banned carcinogenic aromatic amines from the azo dye structure.
- Methodology:
 - Sample Preparation: Weigh a precise amount of the dyed material (e.g., 1.0 g of plastic shavings or textile).
 - Reductive Cleavage: Place the sample in a reaction vessel with a pre-heated (70°C) citrate buffer solution to create an aqueous environment. Add a sodium dithionite solution to initiate the chemical reduction of the azo bonds. Maintain the reaction at 70°C for 30 minutes.
 - Extraction: After cooling, extract the resulting solution to isolate any released amines. This can be done via liquid-liquid extraction with a solvent like diethyl ether or using a Solid Phase Extraction (SPE) cartridge.
 - Analysis: Concentrate the extract and inject it into a Gas Chromatography-Mass Spectrometry (GC-MS) system. The GC separates the various components, and the MS identifies the specific amines based on their mass-to-charge ratio.
 - Quantification: Compare the results against known standards to quantify the concentration of any detected banned amines. The regulatory limit in many regions is typically below 30 parts per million (ppm).

Visualized Workflows and Decision Models

The following diagrams illustrate key processes for dye evaluation and selection.



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Caption: Decision workflow for solvent dye selection.



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